

Spectroscopic Characterization of Aluminum Borohydride: An In-depth Technical Guide

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Compound of Interest

Compound Name: Aluminum borohydride

CAS No.: 16962-07-5

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Introduction

Aluminum borohydride, $\text{Al}(\text{BH}_4)_3$, is a highly reactive, volatile, and pyrophoric liquid that serves as a potent reducing agent.[1] Unlike many other metal borohydrides which are ionic, **aluminum borohydride** is a covalent compound.[1] Its unique structural and bonding characteristics, featuring hydrogen bridges between aluminum and boron, make spectroscopic analysis a critical tool for its characterization. This guide provides a comprehensive overview of the spectroscopic data for **aluminum borohydride**, with a primary focus on Infrared (IR) spectroscopy due to the challenges associated with obtaining high-resolution Nuclear Magnetic Resonance (NMR) spectra for this compound.

Spectroscopic Data

Infrared (IR) Spectroscopy

The infrared spectrum of **aluminum borohydride** is complex and provides significant insight into its molecular structure, which is analogous to diborane.[2] The presence of both terminal

and bridging hydride bonds gives rise to distinct vibrational modes. High-resolution Fourier Transform Infrared (FTIR) spectroscopy of gaseous $\text{Al}(\text{BH}_4)_3$ reveals broad vibrational bands, a characteristic that has been attributed to the extreme spectral congestion arising from the tumbling motions of the BH_4 units and a low energy barrier for internal rotation.^[2]

The following table summarizes the key IR absorption bands observed for **aluminum borohydride** in the vapor phase.

Vibrational Mode	Wavenumber (cm^{-1})	Reference
Terminal B-H Stretch	2558	[3]
Terminal B-H Stretch	2490	[3]
Bridged B-H Stretch	2039	[3]
Bridged Al-H Stretch	1508	[3]
BH_2 Bend	1113	[3]
Al-B Stretch	607	[3]

Table 1: Summary of Vapor Phase Infrared Spectroscopic Data for **Aluminum Borohydride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Obtaining and interpreting NMR spectra for pure **aluminum borohydride** is challenging. Early NMR studies of liquid $\text{Al}(\text{BH}_4)_3$ indicated that all protons are equivalent on the NMR timescale.^[2] This is due to a rapid exchange process between the bridging and terminal hydrogen atoms.^[2]

Direct observation of Al-H signals in ^1H NMR spectra of aluminum hydride complexes can be difficult due to quadrupolar broadening caused by the ^{27}Al nucleus (spin $I = 5/2$). This phenomenon likely contributes to the scarcity of high-resolution ^1H NMR data for $\text{Al}(\text{BH}_4)_3$ in the literature.

While ^{11}B NMR is a powerful technique for studying borohydrides, specific chemical shift and coupling constant data for $\text{Al}(\text{BH}_4)_3$ are not readily available in the reviewed literature. For

comparison, the parent borohydride anion, BH_4^- , typically exhibits a quintet in ^{11}B NMR spectra in a 1:4:6:4:1 ratio due to coupling with four equivalent protons.[4]

Experimental Protocols

Synthesis of Aluminum Borohydride

A common laboratory-scale synthesis of **aluminum borohydride** involves the reaction of an alkali metal borohydride, such as lithium borohydride (LiBH_4), with aluminum chloride (AlCl_3).[3]



Procedure:

- All manipulations must be performed under an inert atmosphere (e.g., dry nitrogen or argon) using a vacuum line or glovebox, as the reactants and products are highly sensitive to air and moisture.[3]
- Lithium borohydride is reacted with a stoichiometric amount of aluminum chloride. To drive the reaction to completion, a slight excess of finely ground lithium borohydride may be used. [3]
- The reaction mixture is gently heated to 50–70°C under vacuum.[3]
- The volatile product, **aluminum borohydride**, is collected in a cold trap cooled with liquid nitrogen.[3]
- Purification of the collected $\text{Al}(\text{BH}_4)_3$ can be achieved by vacuum distillation.[3]

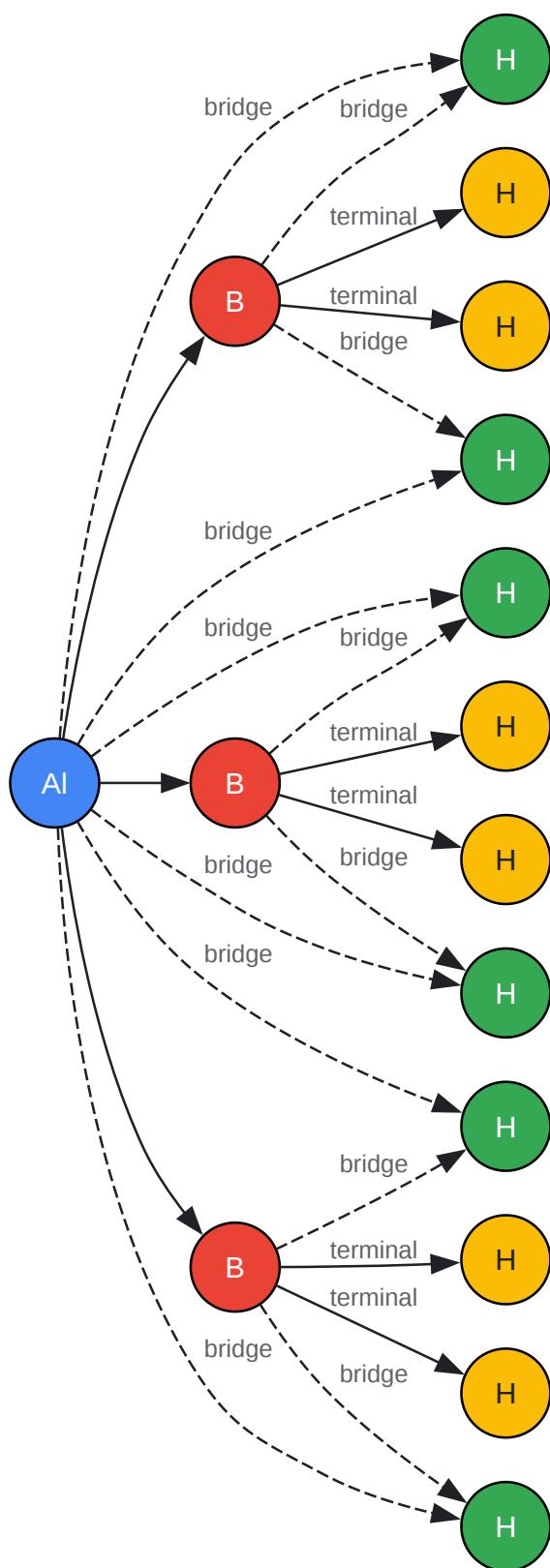
Spectroscopic Analysis

Infrared (IR) Spectroscopy:

- Vapor phase IR spectra are typically recorded using a gas cell with appropriate windows (e.g., KBr or CsI) that are transparent in the mid-IR region.
- A Fourier Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.

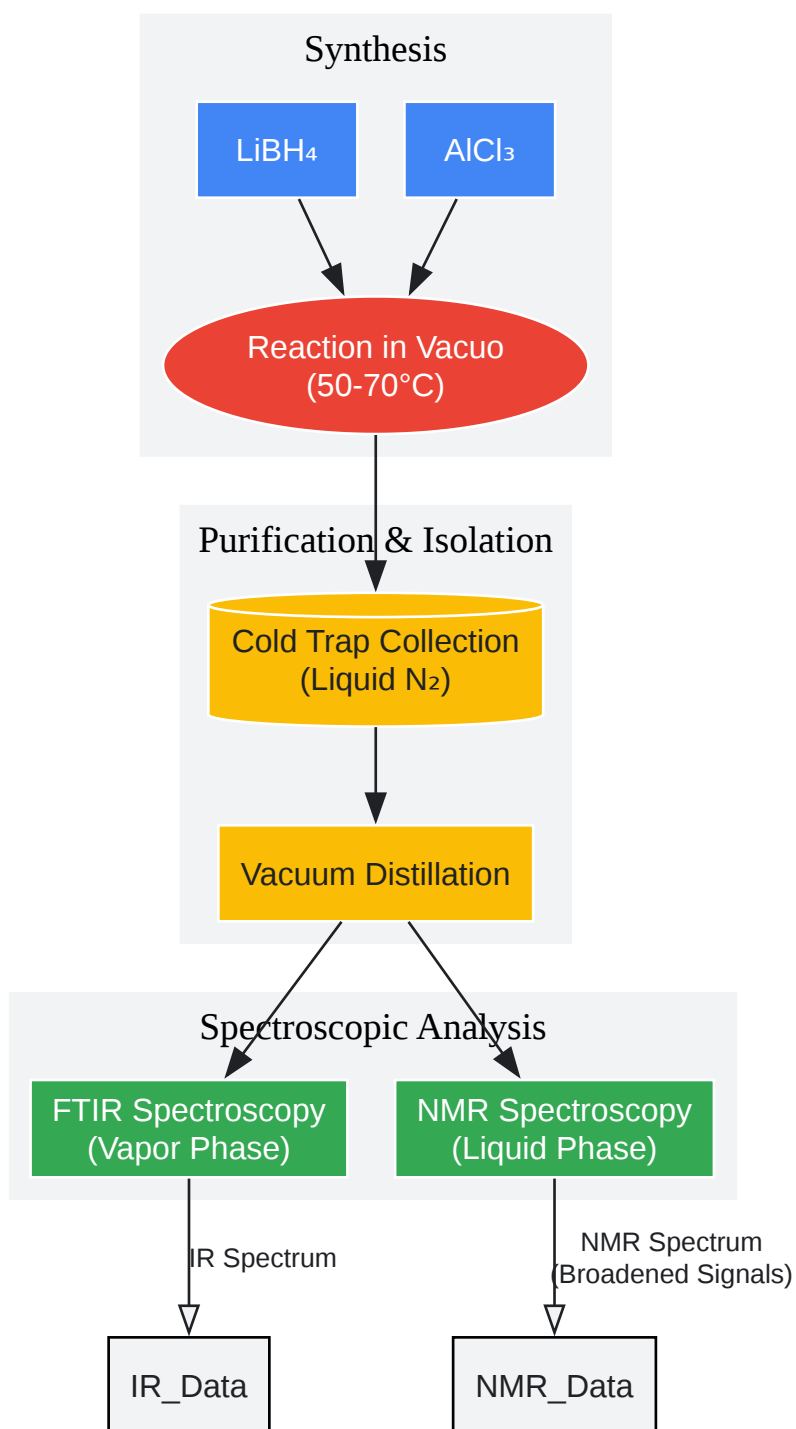
- For high-resolution studies, the sample pressure is kept low to minimize pressure broadening of the rotational-vibrational lines.[\[2\]](#)
- The spectrometer is purged with a dry, inert gas to eliminate atmospheric water and carbon dioxide, which have strong IR absorptions.

Visualizations



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Figure 1: Molecular structure of $\text{Al}(\text{BH}_4)_3$.



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Figure 2: Workflow for $\text{Al}(\text{BH}_4)_3$ Analysis.

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